

A Technical Guide to 2-Chloroaniline hydrochloride- $^{13}\text{C}_6$

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Compound of Interest

Compound Name: 2-Chloroaniline hydrochloride- $^{13}\text{C}_6$

CAS No.: 1261170-86-8

Cat. No.: B15553756

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive overview of the chemical and physical properties, safety information, and primary applications of **2-Chloroaniline hydrochloride- $^{13}\text{C}_6$** . It is intended to serve as a technical resource for professionals in research and drug development who utilize isotopically labeled compounds. This guide includes a summary of its core characteristics, a general synthesis pathway, and a typical experimental workflow for its use as an internal standard.

Core Chemical and Physical Properties

2-Chloroaniline hydrochloride- $^{13}\text{C}_6$ is the isotopically labeled form of 2-Chloroaniline hydrochloride, where the six carbon atoms of the benzene ring are replaced with the Carbon-13 (^{13}C) isotope.[1][2] This labeling results in a mass shift of M+6, making it an ideal internal standard for mass spectrometry-based quantitative analyses.[1] It is typically supplied as a solid, ranging in color from white to off-white.[2]

Property	Value	Source
Chemical Formula	$^{13}\text{C}_6\text{H}_7\text{Cl}_2\text{N}$	[1][2]
Molecular Weight	169.99 g/mol	[1][2][3]
CAS Number	1261170-86-8	[2]
Appearance	Solid, White to off-white	[2]
Isotopic Purity	≥ 99 atom % ^{13}C	[1]
Chemical Purity	$\geq 98\%$ (CP)	[1]
Solubility	Soluble in DMSO (250 mg/mL)	[2][3]
Storage Conditions	2-8°C, sealed, away from moisture	[1][2][3]

Safety and Handling Information

2-Chloroaniline hydrochloride- $^{13}\text{C}_6$ is classified as a hazardous substance and should be handled with appropriate personal protective equipment in a well-ventilated area.[4]

Hazard Class	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)	GHS06	Danger	H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[5]
Serious Eye Irritation	GHS07	Danger	H319: Causes serious eye irritation.
Germ Cell Mutagenicity	GHS08	Danger	H341: Suspected of causing genetic defects.
Specific Target Organ Toxicity (Repeated Exposure)	GHS08	Danger	H373: May cause damage to organs through prolonged or repeated exposure.[5]
Hazardous to the Aquatic Environment	GHS09	Danger	H410: Very toxic to aquatic life with long lasting effects.[5]

Applications in Research and Drug Development

The primary application of **2-Chloroaniline hydrochloride-13C6** is as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).[2] In drug development, stable heavy isotopes are incorporated into molecules to serve as tracers for quantification in pharmacokinetic and metabolic studies.[2][3] The known mass difference allows for precise differentiation between the labeled standard and the unlabeled analyte, ensuring accurate quantification even in complex biological matrices.

Experimental Protocols

General Synthesis of 2-Chloroaniline Hydrochloride

The synthesis of the unlabeled 2-Chloroaniline hydrochloride typically involves a two-step process: the reduction of 2-nitrochlorobenzene followed by salt formation with hydrochloric

acid.[6] The synthesis of the $^{13}\text{C}_6$ labeled version would follow a similar pathway, starting with $^{13}\text{C}_6$ -labeled precursors.

Step 1: Reduction of 2-Nitrochlorobenzene to 2-Chloroaniline[6][7][8]

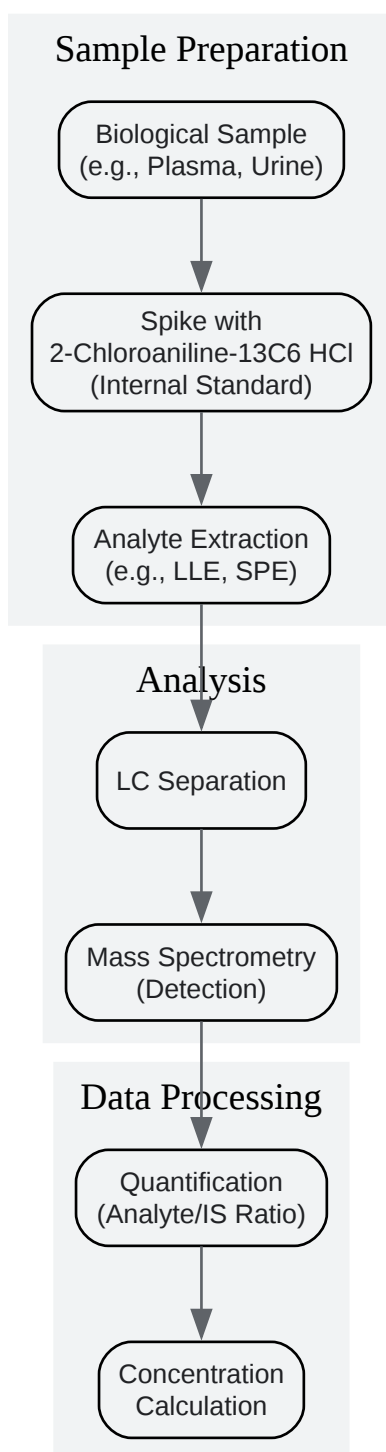
- In a reaction vessel, combine 2-nitrochlorobenzene, hydrochloric acid, water, and iron powder. A typical mass ratio is 1:0.017:0.33:1 respectively.[6]
- Heat the reaction mixture to 90°C to facilitate the reduction reaction.[6]
- After the reaction is complete, transfer the mixture to a vacuum dryer to separate the o-chloroaniline, water, and iron sludge.[6]
- The crude o-chloroaniline is then purified by fractional distillation to yield the final product.[6]

Step 2: Salt Formation[6]

- Dissolve the purified 2-chloroaniline in a suitable solvent.
- Add a solution of hydrochloric acid to the 2-chloroaniline solution to form the hydrochloride salt.[6]
- The resulting 2-Chloroaniline hydrochloride can then be isolated, for instance, by crystallization.

Typical Workflow for LC-MS Quantification using 2-Chloroaniline hydrochloride- $^{13}\text{C}_6$

The following diagram illustrates a typical workflow for using **2-Chloroaniline hydrochloride- $^{13}\text{C}_6$** as an internal standard in a quantitative LC-MS experiment.

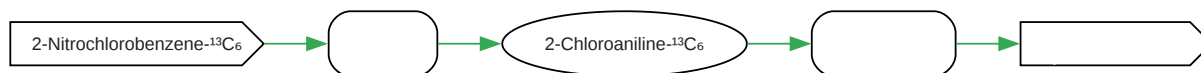


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Caption: Workflow for quantitative analysis using an internal standard.

Signaling Pathways and Logical Relationships

The synthesis of 2-Chloroaniline hydrochloride from its precursor, 2-nitrochlorobenzene, follows a clear logical progression.



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